

Technical Guide: 2-Azido-4-fluoro-1-iodobenzene for Click Chemistry

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Compound of Interest

Compound Name: 2-Azido-4-fluoro-1-iodobenzene

Cat. No.: B13520639

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Executive Summary

2-Azido-4-fluoro-1-iodobenzene is a high-value bifunctional aryl azide reagent designed for modular drug discovery and chemical biology. It features three distinct functional handles:

- Azide (-N₃): Enables bioorthogonal "click" chemistry (CuAAC or SPAAC) for rapid conjugation.
- Iodide (-I): Facilitates palladium-catalyzed cross-coupling (Suzuki-Miyaura, Sonogashira) for scaffold elaboration post-click.
- Fluorine (-F): Enhances metabolic stability, modulates lipophilicity (LogP), and serves as a sensitive reporter for ¹⁹F NMR spectroscopy.

This guide provides a validated workflow for its synthesis, handling, and application in sequential ligation strategies.

Chemical Properties & Reactivity Profile

Structural Specifications

The molecule is a 1,2,4-substituted benzene derivative. The ortho relationship between the iodine and azide groups is chemically significant, allowing for unique photochemistry (e.g., nitrene insertion) while retaining stability under standard click conditions.

Property	Value / Description
IUPAC Name	1-Azido-4-fluoro-2-iodobenzene (or 2-Azido-4-fluoro-1-iodobenzene)
Molecular Formula	C ₆ H ₃ FIN ₃
Molecular Weight	~263.01 g/mol
Physical State	Pale yellow to orange oil or low-melting solid
Solubility	Soluble in DCM, THF, DMSO; insoluble in water
Stability	Light-sensitive (iodide); Shock-sensitive (azide). Store at -20°C in dark.

Orthogonal Reactivity Logic

The power of this reagent lies in its chemoselectivity. The azide and iodide groups react under mutually exclusive conditions, allowing for controlled sequential functionalization.

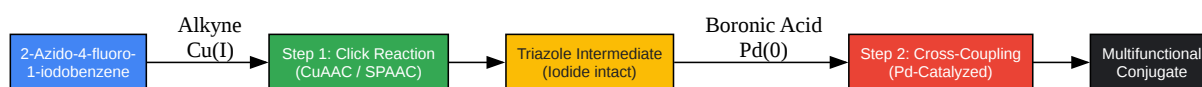


Figure 1: Sequential functionalization workflow exploiting orthogonal reactivity.

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Synthesis Protocol

Precursor: 4-Fluoro-2-iodoaniline (CAS 1393605-42-1 or similar isomers depending on exact substitution pattern). Method: Sandmeyer-type Diazotization.

Reagents & Equipment

- Precursor: 4-Fluoro-2-iodoaniline (1.0 eq)
- Reagents: Sodium Nitrite (NaNO_2 , 1.2 eq), Sodium Azide (NaN_3 , 1.5 eq), Hydrochloric Acid (6M HCl).
- Solvent: Water/Acetonitrile (1:1).
- Safety: Blast shield, plastic spatulas (no metal), cryo-gloves.

Step-by-Step Procedure

- Acidification: Dissolve 4-fluoro-2-iodoaniline (500 mg, 2.1 mmol) in acetonitrile (5 mL). Cool to 0°C in an ice bath. Dropwise add 6M HCl (3 mL) with vigorous stirring. A precipitate of the hydrochloride salt may form.
- Diazotization: Dissolve NaNO_2 (174 mg, 2.5 mmol) in minimal water (1 mL). Add this solution dropwise to the aniline mixture at 0°C . Stir for 20 minutes. The solution should become clear/yellow as the diazonium salt forms.
- Azidation: Dissolve NaN_3 (205 mg, 3.1 mmol) in water (2 mL). Add dropwise to the diazonium mixture at 0°C . Caution: Nitrogen gas evolution will occur.
- Reaction: Allow the mixture to warm to room temperature and stir for 2 hours.
- Work-up: Dilute with diethyl ether (20 mL) and water (20 mL). Separate phases. Extract aqueous layer with ether (2x). Wash combined organics with saturated NaHCO_3 and brine.
- Drying: Dry over MgSO_4 , filter, and concentrate in vacuo at room temperature (do not heat).
- Purification: Flash column chromatography (Silica gel, 100% Hexanes to 5% EtOAc/Hexanes). The product elutes as a yellow oil.^[1]

Yield Expectation: 75-85%.

Click Chemistry Application (CuAAC)

This protocol describes the conjugation of **2-Azido-4-fluoro-1-iodobenzene** to a terminal alkyne.

Standard Protocol

- Setup: In a 4 mL vial, dissolve the Alkyne (1.0 eq) and **2-Azido-4-fluoro-1-iodobenzene** (1.1 eq) in t-BuOH/H₂O (1:1, 0.1 M concentration).
- Catalyst Prep: Premix CuSO₄·5H₂O (5 mol%) and THPTA ligand (10 mol%) in water. Add to the reaction vial.
- Reduction: Add Sodium Ascorbate (10 mol%) to initiate the reaction. Flush headspace with Argon.
- Incubation: Stir at room temperature for 4–12 hours. Monitor by TLC or LC-MS.
- Isolation: Dilute with EtOAc, wash with ammonium chloride (to remove Cu), dry, and concentrate.

Critical Optimization for Aryl Azides

Aryl azides are less reactive than alkyl azides due to resonance stabilization.

- Ligand: Use THPTA or TBTA to stabilize Cu(I) and accelerate the rate.
- Temperature: If sluggish, heat to 40°C. Avoid >60°C to prevent decomposition of the ortho-iodo azide motif (potential formation of benzofuroxan derivatives).

Safety & Handling (E-E-A-T)

Warning: Organic azides are potential explosives.^{[1][2]}

- C/N Ratio Rule: The number of carbon atoms (6) vs. nitrogen atoms (3) is 2:1. This is borderline. Handle amounts <1 gram.
- Metal Avoidance: Do not use metal spatulas or needles with concentrated azide solutions to avoid forming heavy metal azides (e.g., Copper Azide), which are extremely shock-sensitive.
- Waste Disposal: Quench unreacted azide with phosphine or acid before disposal. Never pour down the drain.

References

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Sources

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